

GNF2133 Dosing for In Vivo Mouse Studies: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GNF2133

Cat. No.: B15623557

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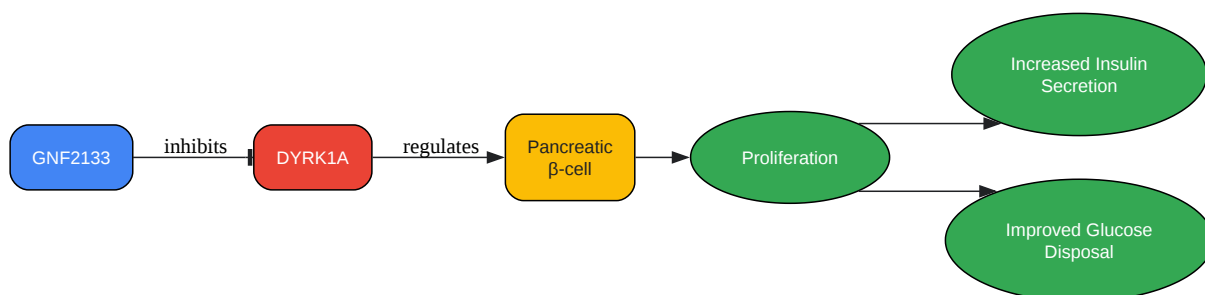
For Researchers, Scientists, and Drug Development Professionals

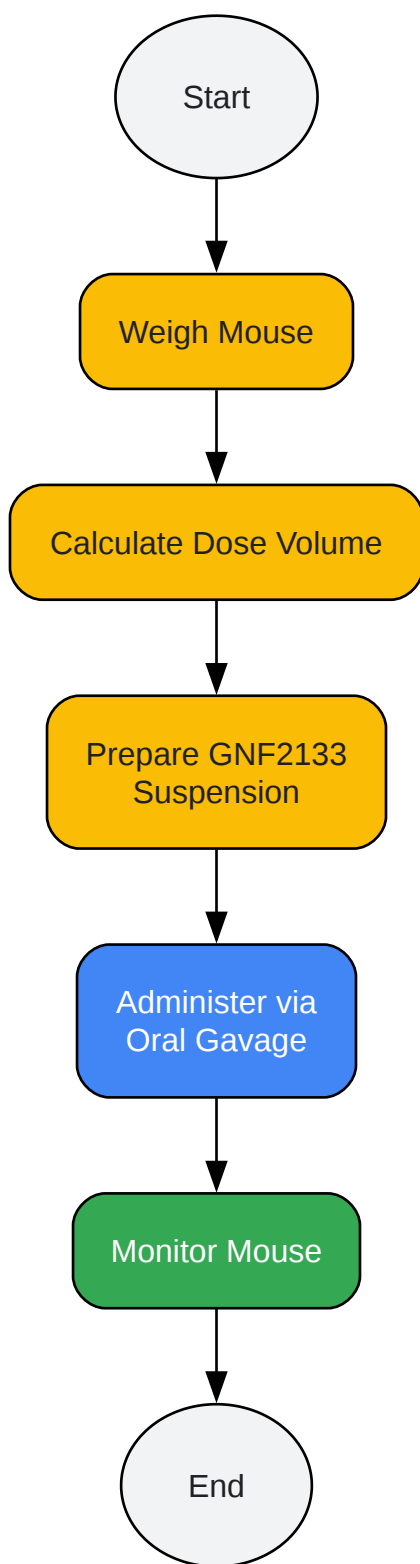
Abstract

GNF2133 is a potent, selective, and orally active inhibitor of dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A).[1][2] Inhibition of DYRK1A has been shown to promote pancreatic β -cell proliferation, offering a potential therapeutic strategy for type 1 diabetes.[3][4][5][6] This document provides detailed application notes and protocols for the in vivo administration of **GNF2133** in mouse models, with a focus on dosing, vehicle formulation, and relevant experimental procedures.

Mechanism of Action

GNF2133 functions by selectively inhibiting the kinase activity of DYRK1A.[1][2] This inhibition leads to the proliferation of both rodent and human β -cells, thereby increasing β -cell mass.[3][4][5][6] An expanded β -cell population can enhance insulin secretion and improve glucose disposal, addressing the underlying cause of hyperglycemia in certain diabetes models.[1][3]





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References

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- To cite this document: BenchChem. [GNF2133 Dosing for In Vivo Mouse Studies: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623557/docs#gnf2133-dosing-for-in-vivo-mouse-studies-application-notes-and-protocols\]](https://www.benchchem.com/product/b15623557/docs#gnf2133-dosing-for-in-vivo-mouse-studies-application-notes-and-protocols)

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